# Spectroscopic Characterization of 4-Iodo-2,3-dihydro-1H-indene: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-Iodo-2,3-dihydro-1H-indene* |
| *CAS No.:* | *1285718-21-9* |
| *Cat. No.:* | *B1506962* |

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This technical guide provides an in-depth analysis of the spectroscopic data for **4-Iodo-2,3-dihydro-1H-indene** (also known as 4-iodoindan), a halogenated derivative of indane. The structural elucidation of such molecules is fundamental in research and development, particularly in the synthesis of novel pharmaceutical agents and advanced materials. This document is intended for researchers, scientists, and professionals in drug development who require a comprehensive understanding of the characterization of this compound through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

## Introduction

**4-Iodo-2,3-dihydro-1H-indene** is a valuable synthetic intermediate. The introduction of an iodine atom onto the indane scaffold provides a reactive handle for a variety of cross-coupling reactions, enabling the construction of more complex molecular architectures. Accurate and unambiguous characterization of this starting material is a critical first step in any synthetic campaign. This guide will detail the expected spectroscopic signatures of **4-Iodo-2,3-dihydro-1H-indene**, drawing upon data from closely related analogs and foundational spectroscopic principles.

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# Molecular Structure and Spectroscopic Overview

The structure of **4-Iodo-2,3-dihydro-1H-indene** consists of a benzene ring fused to a cyclopentane ring, with an iodine atom substituted at the 4-position of the aromatic ring. This substitution pattern significantly influences the electronic environment of the molecule, which is reflected in its spectroscopic data.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. Both $^{1}H$ and $^{13}C$ NMR provide detailed information about the carbon-hydrogen framework.

## $^{1}H$ NMR Spectroscopy

The $^{1}H$ NMR spectrum of **4-Iodo-2,3-dihydro-1H-indene** is expected to show distinct signals for the aromatic and aliphatic protons. The introduction of the electron-withdrawing and magnetically anisotropic iodine atom will induce predictable shifts in the aromatic region compared to the parent indane molecule.

Expected Chemical Shifts and Coupling Patterns:

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| Proton Assignment | Multiplicity | Expected Chemical Shift (δ, ppm) | Rationale |
|---|---|---|---|
| H5, H6, H7 | m | 6.9 - 7.7 | The aromatic protons will be shifted downfield due to the deshielding effect of the iodine atom. The exact splitting pattern will be complex due to second-order effects. |
| H1, H3 | t | ~ 2.9 - 3.1 | These benzylic protons will appear as a triplet due to coupling with the adjacent H2 protons. |
| H2 | quintet | ~ 2.0 - 2.2 | This proton will be split into a quintet by the four neighboring protons on C1 and C3. |

Note: The chemical shifts are estimates and can vary based on the solvent and concentration.

A related compound, 4-iodoindene, shows aromatic protons in the range of 6.92-7.63 ppm[1]. The hydrogenation of the double bond to form 4-iodoindan would likely result in a slight upfield shift of the aromatic protons due to the loss of conjugation.

## $^{13}$C NMR Spectroscopy

The $^{13}$C NMR spectrum provides information about the carbon skeleton of the molecule. The carbon atom attached to the iodine will be significantly shifted upfield due to the "heavy atom effect."

Expected Chemical Shifts:

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| Carbon Assignment | Expected Chemical Shift (δ, ppm) | Rationale |
|---|---|---|
| C4 (C-I) | ~ 95 - 100 | The direct attachment to iodine causes a significant upfield shift. For example, the C-I carbon in 4-iodo-1-indanol is observed at 94.53 ppm[1]. |
| Aromatic Carbons | 124 - 148 | The remaining aromatic carbons will have shifts typical for a substituted benzene ring. |
| C1, C3 | ~ 32 - 37 | These benzylic carbons are in a typical aliphatic range. |
| C2 | ~ 25 - 30 | This aliphatic carbon is expected at a higher field than the benzylic carbons. |

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **4-Iodo-2,3-dihydro-1H-indene** will be characterized by vibrations of the aromatic ring and the aliphatic C-H bonds.

Expected Vibrational Frequencies:

| Wavenumber ($cm^{-1}$) | Vibration Type | Intensity |
|---|---|---|
| 3100 - 3000 | Aromatic C-H stretch | Medium |
| 2950 - 2850 | Aliphatic C-H stretch | Strong |
| 1600 - 1450 | Aromatic C=C stretch | Medium-Strong |
| ~ 1000 - 1200 | C-I stretch | Medium |
| 800 - 700 | Aromatic C-H bend (out-of-plane) | Strong |

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The presence of a strong C-I stretching vibration is a key diagnostic feature, although it can sometimes be weak and difficult to assign definitively.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **4-Iodo-2,3-dihydro-1H-indene**, the molecular ion peak will be the most significant feature.

Expected Mass Spectrum Data:

| m/z | Ion | Rationale |
|---|---|---|
| 244 | $[M]^+$ | Molecular ion peak. The molecular weight of $C_9H_9I$ is 244.07 g/mol . |
| 117 | $[M - I]^+$ | Loss of the iodine atom to form an indanyl cation. This is expected to be a major fragment. |
| 115 | $[C_9H_7]^+$ | Loss of iodine and two hydrogen atoms, leading to the stable indenyl cation. |

The mass spectra of related iodo-aminoindanes show a prominent molecular ion peak and characteristic fragmentation patterns involving the loss of iodine[2].

## Experimental Protocols

The following are generalized protocols for acquiring the spectroscopic data discussed.

### NMR Sample Preparation

- Weigh approximately 5-10 mg of **4-Iodo-2,3-dihydro-1H-indene**.
- Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-$d_6$) in a clean, dry NMR tube.

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- Add a small amount of an internal standard (e.g., tetramethylsilane, TMS) if quantitative analysis is required.
- Cap the NMR tube and gently invert to ensure complete dissolution.

## IR Sample Preparation (ATR)

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Collect the spectrum.

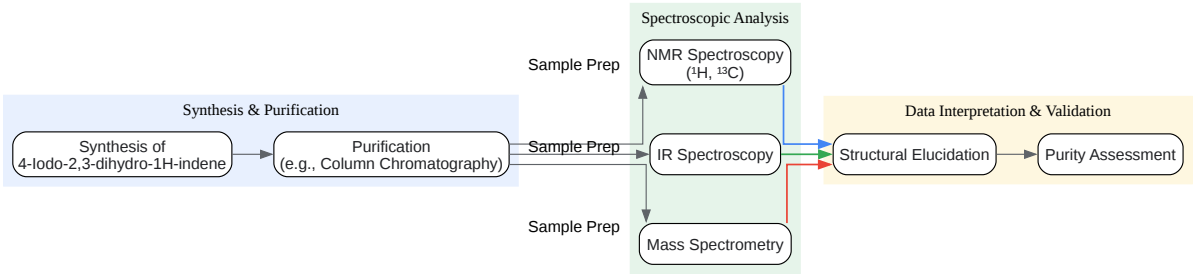
## Mass Spectrometry Sample Preparation (GC-MS)

- Prepare a dilute solution of the sample in a volatile organic solvent (e.g., dichloromethane, ethyl acetate).
- Inject an appropriate volume of the solution into the Gas Chromatograph-Mass Spectrometer (GC-MS).
- The sample will be vaporized, separated by the GC column, and then ionized and detected by the mass spectrometer.

## Visualization of the Analytical Workflow

The following diagram illustrates the typical workflow for the spectroscopic characterization of a synthetic compound like **4-Iodo-2,3-dihydro-1H-indene**.

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# Sources


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